

In Vitro Characterization of HM-1228: A Technical Overview

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Compound of Interest

Compound Name: HM-1228
Cat. No.: B12386094

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Disclaimer: The following technical guide details the in vitro characterization of **HM-1228**. Initial analysis reveals that **HM-1228** is not a pharmaceutical agent but a novel biphenylidene-thiopyrimidine derivative investigated for its properties as a corrosion inhibitor. The data and methodologies presented are within the context of materials science and electrochemistry, not pharmacology or drug development.

Introduction

HM-1228 is a synthesized organic compound identified as 5-((4'-(dimethylamino)-[1,1'-biphenyl]-4-yl)methylene)-1,3-diethyl-2-thioxodihydropyrimidine-4,6(1H,5H)-dione.^{[1][2]} It has been characterized for its efficacy as a corrosion inhibitor for carbon steel, particularly in the harsh environment of oilfield produced water.^{[1][2][3]} This document summarizes the key in vitro findings and experimental protocols used to ascertain its protective properties.

Quantitative Data Summary

The inhibitory effects of **HM-1228** on carbon steel corrosion have been quantified using various electrochemical techniques. The key performance metrics are presented below.

Table 1: Corrosion Inhibition Efficiency of **HM-1228**

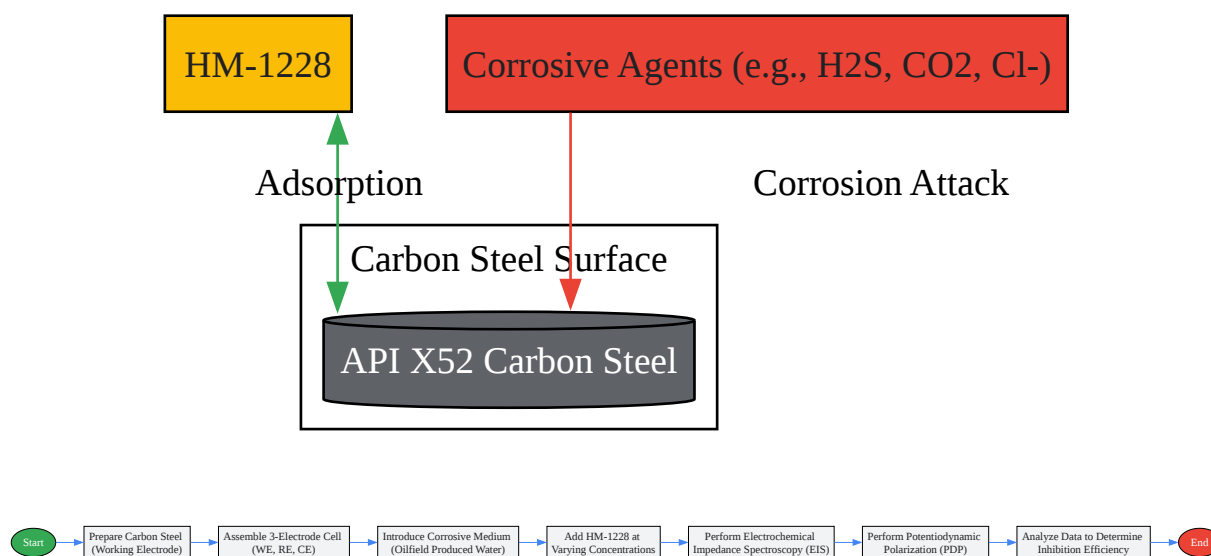
Concentration (mM)	Corrosion Current Density (i_{corr}) ($\mu\text{A}/\text{cm}^2$)	Inhibition Efficiency (%)	Reference
0.0 (Blank)	135.4	-	[1]
0.05	24.1	82.2	[1]
0.1	16.5	87.8	[1]
0.2	10.3	92.4	[1]
0.5	7.0	94.8	[1]

Table 2: Surface Roughness Analysis

Condition	Average Surface Roughness (R_a) (nm)	Reference
Uninhibited Carbon Steel	571.62	[1][2]
Carbon Steel with 0.5 mM HM-1228	138.28	[1][2]

Mechanism of Action

HM-1228 functions as a mixed-type corrosion inhibitor. It adsorbs onto the surface of carbon steel, forming a protective film that impedes the corrosive process.[4] The adsorption follows the Langmuir isotherm model.[1][2] The high inhibition efficiency is attributed to the presence of di-N-ethyl groups, which enhance both the electron-donating ability and the lipophilic properties of the molecule, facilitating a strong interaction with the metal surface.[1][2][5]



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References

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